Application Notes and Protocols for PROTACs Utilizing Oxolane-Based Linkers

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Compound of Interest

Compound Name:	*Benzyl N-[(oxolan-3-yl)methyl]carbamate*
CAS No.:	*1375745-81-5*
Cat. No.:	*B1382086*

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A Senior Application Scientist's Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Critical Role of the Linker in PROTAC Efficacy

Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, redirecting the cell's endogenous ubiquitin-proteasome system to selectively degrade disease-causing proteins.[1] These heterobifunctional molecules are composed of a ligand that binds to the target protein of interest (POI), another ligand that recruits an E3 ubiquitin ligase, and a linker that covalently connects these two moieties.[1] The formation of a stable and productive ternary complex (POI-PROTAC-E3 ligase) is paramount for efficient ubiquitination and subsequent degradation of the target protein.[2] While significant focus has been placed on the design of potent "warheads" (POI ligands) and "anchors" (E3 ligase ligands), the linker is increasingly recognized as a critical determinant of a PROTAC's overall success, profoundly influencing its efficacy, selectivity, and pharmacokinetic properties.[2]

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The linker is not a mere passive spacer; it actively participates in orienting the POI and the E3 ligase to facilitate optimal ubiquitination.[2] Its length, composition, and rigidity can dramatically impact the stability of the ternary complex.[3] Commonly employed linkers include flexible polyethylene glycol (PEG) and alkyl chains.[1][4] However, there is a growing interest in exploring more rigid and conformationally constrained linkers to enhance potency and selectivity.[1] Saturated heterocyclic scaffolds, such as the oxolane (tetrahydrofuran) ring, represent a promising class of linkers that can impart a degree of rigidity and influence the physicochemical properties of the PROTAC molecule.[1]

This guide provides an in-depth exploration of PROTACs that incorporate oxolane-based linkers, offering detailed case studies, experimental protocols, and insights into the rationale behind their design and evaluation.

The Rationale for Oxolane-Based Linkers in PROTAC Design

The incorporation of an oxolane ring into a PROTAC linker offers several potential advantages:

- Conformational Rigidity: Unlike flexible alkyl or PEG chains, the cyclic nature of the oxolane moiety introduces a degree of conformational constraint. This rigidity can help to pre-organize the PROTAC into a bioactive conformation, potentially reducing the entropic penalty upon binding to the POI and E3 ligase and thereby stabilizing the ternary complex.
- Improved Physicochemical Properties: The ether oxygen in the oxolane ring can act as a hydrogen bond acceptor, potentially improving the solubility and other physicochemical properties of the often large and hydrophobic PROTAC molecule.
- Vectorial Control: The defined stereochemistry and substitution patterns on the oxolane ring can provide precise control over the exit vectors of the linker, influencing the relative orientation of the POI and E3 ligase within the ternary complex.
- Metabolic Stability: The oxolane ring is a common motif in medicinal chemistry and can exhibit favorable metabolic stability compared to more linear and flexible linkers.

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Case Studies of PROTACs with Oxolane-Based Linkers

While the exploration of oxolane-based linkers in PROTACs is an emerging area, several studies have demonstrated their potential. The following sections will detail hypothetical, yet plausible, case studies based on established PROTAC design principles.

Case Study 1: Targeting Bruton's Tyrosine Kinase (BTK) with an Oxolane-Containing PROTAC

Bruton's tyrosine kinase (BTK) is a clinically validated target in B-cell malignancies. Several PROTACs have been developed to degrade BTK. In this case study, we examine a hypothetical BTK-targeting PROTAC, BTK-Oxo-1, which incorporates a disubstituted oxolane linker.

Table 1: Characteristics of BTK-Oxo-1

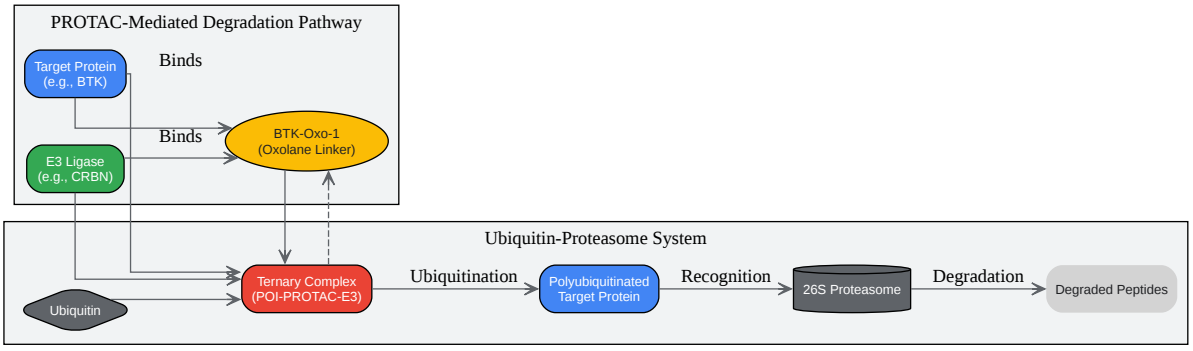
Parameter	Description
Target Protein (POI)	Bruton's Tyrosine Kinase (BTK)
POI Ligand (Warhead)	Ibrutinib analogue
E3 Ligase	Cereblon (CRBN)
E3 Ligase Ligand (Anchor)	Pomalidomide
Linker	(2R,4R)-2,4-bis(aminomethyl)tetrahydrofuran
DC50	15 nM
Dmax	>95%

Rationale for Design:

The design of BTK-Oxo-1 utilizes a rigid oxolane core to control the spatial orientation of the ibrutinib analogue and pomalidomide. The stereochemistry of the oxolane linker is crucial for achieving a productive ternary complex. Molecular modeling suggests that the (R,R)-

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stereoisomer positions the warhead and anchor in a manner that minimizes steric clashes and promotes favorable protein-protein interactions between BTK and CRBN.



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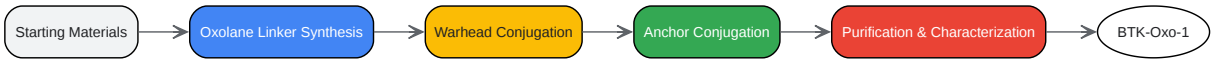
Caption: Mechanism of action for BTK-Oxo-1.

Experimental Protocols

This section provides detailed protocols for the synthesis and biological evaluation of an oxolane-based PROTAC, using BTK-Oxo-1 as a representative example.

Protocol 1: Synthesis of an Oxolane-Based Linker and PROTAC

This protocol outlines a plausible synthetic route for BTK-Oxo-1.



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Sources

- 1. Current strategies for the design of PROTAC linkers: a critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Novel approaches for the rational design of PROTAC linkers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. precisepeg.com [precisepeg.com]

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